

Indole-3-amidoxime: A Technical Guide to its Physicochemical Properties

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Compound of Interest

Compound Name: Indole-3-amidoxime

Cat. No.: B3024108

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the core physicochemical properties of **Indole-3-amidoxime**, a key synthetic intermediate in pharmaceutical development. The information is compiled to assist researchers in understanding its behavior in various experimental and developmental settings.

Core Physicochemical Properties

Indole-3-amidoxime is a crystalline solid at room temperature.^[1] Its fundamental properties are summarized below. While specific experimental values for melting point and pKa are not readily available in published literature, data for closely related analogs such as syn-indole-3-carboxaldehyde oxime indicate a melting point in the range of 179-181 °C.^{[2][3]}

Property	Value	Source
IUPAC Name	N'-hydroxy-1H-indole-3-carboximidamide	[4]
Molecular Formula	C ₉ H ₉ N ₃ O	[4][5]
Molecular Weight	175.19 g/mol	[4]
Appearance	Crystalline solid	[1][5]
Purity	≥97%	[5]
UV/Vis. λ _{max}	216, 280 nm	[5]
CAS Number	95649-37-9	[5]

Solubility Profile

The solubility of **Indole-3-amidoxime** is a critical parameter for its use in experimental assays and formulation development. It exhibits good solubility in polar aprotic organic solvents but is sparingly soluble in aqueous buffers.[1] For aqueous applications, a common practice is to first dissolve the compound in DMSO and then dilute it with the desired aqueous buffer.[1]

Solvent	Solubility	Source
DMSO	~14 mg/mL	[1][5]
DMF	~12.5 mg/mL	[1][5]
DMSO:PBS (pH 7.2) (1:10)	~0.1 mg/mL	[1][5]
Aqueous Buffers	Sparingly soluble	[1]

Stability and Storage

Proper storage is essential to maintain the integrity of **Indole-3-amidoxime**. The compound is stable for extended periods when stored at low temperatures. Aqueous solutions, however, are not recommended for storage beyond one day.[1]

Condition	Stability	Recommendations	Source
Solid at -20°C	≥ 4 years	Long-term storage in a freezer as supplied.	[5]
Stock Solution (-80°C)	up to 6 months	Aliquot to prevent freeze-thaw cycles.	[6]
Stock Solution (-20°C)	up to 1 month	Aliquot to prevent freeze-thaw cycles.	[6]
Aqueous Solution	< 1 day	Prepare fresh for immediate use.	[1]

Experimental Protocols

Synthesis of Indole-3-amidoxime

Indole-3-amidoxime is typically synthesized from a nitrile precursor, 3-Cyanoindole, via the addition of hydroxylamine.

Reaction: 3-Cyanoindole + Hydroxylamine → **Indole-3-amidoxime**

Materials:

- 3-Cyanoindole (1 equiv.)
- Hydroxylamine hydrochloride (3 equiv.)
- Triethylamine (TEA) (3 equiv.)
- Ethanol

Protocol:

- To a round-bottom flask containing ethanol, add 3-Cyanoindole, hydroxylamine hydrochloride, and triethylamine.
- Heat the reaction mixture to 80 °C.

- Monitor the reaction progress using Thin Layer Chromatography (TLC). The reaction is typically complete within 12 hours.
- Once the reaction is complete, cool the solution to room temperature.
- Remove the solvent (ethanol) under reduced pressure.
- The resulting solid can be loaded onto celite and purified via silica gel column chromatography, typically using a gradient of 0-10% methanol in ethyl acetate.

Analytical Characterization

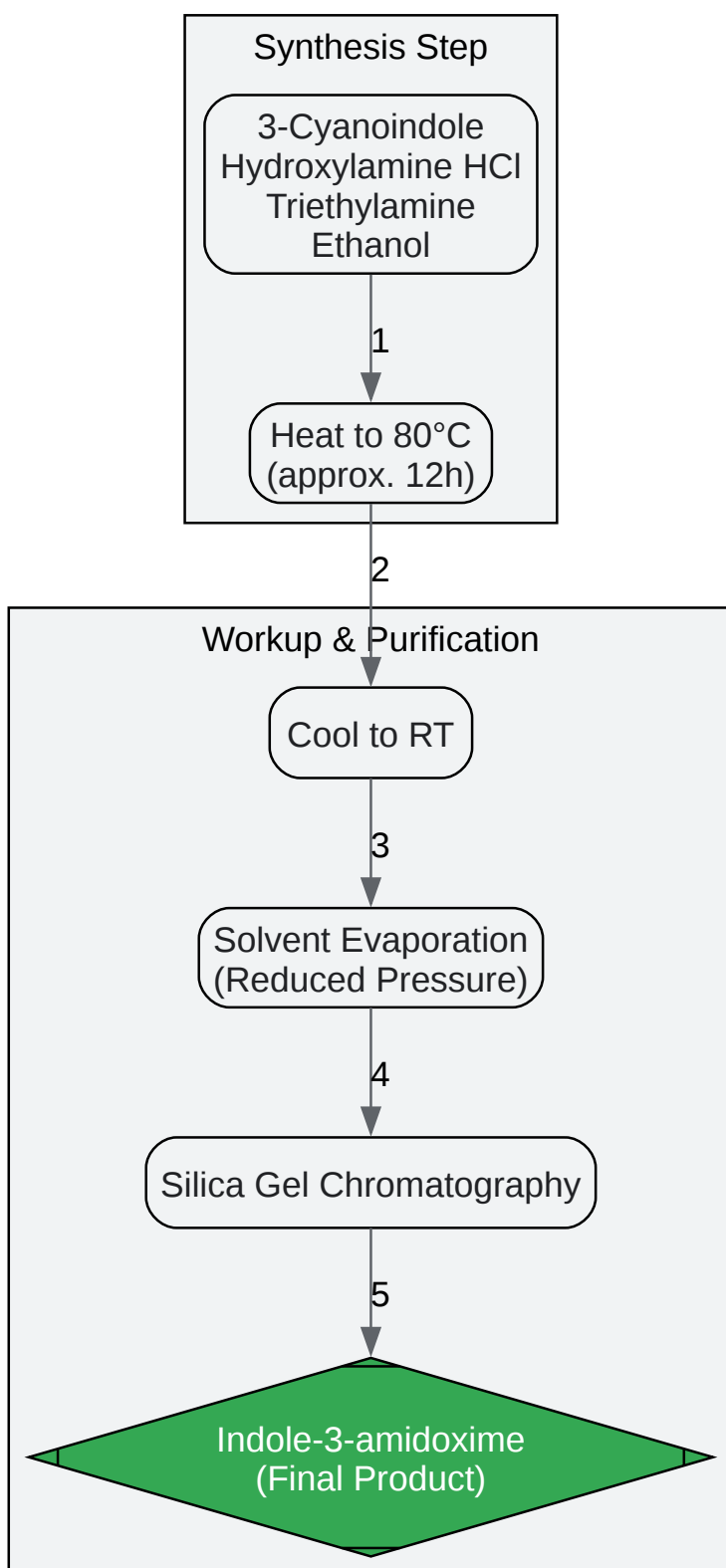
The identity and purity of synthesized **Indole-3-amidoxime** and related compounds are confirmed using standard analytical techniques. While specific spectra for **Indole-3-amidoxime** are not provided in the search results, representative data from closely related analogs like 6-amidoximeindole are available.^[7]

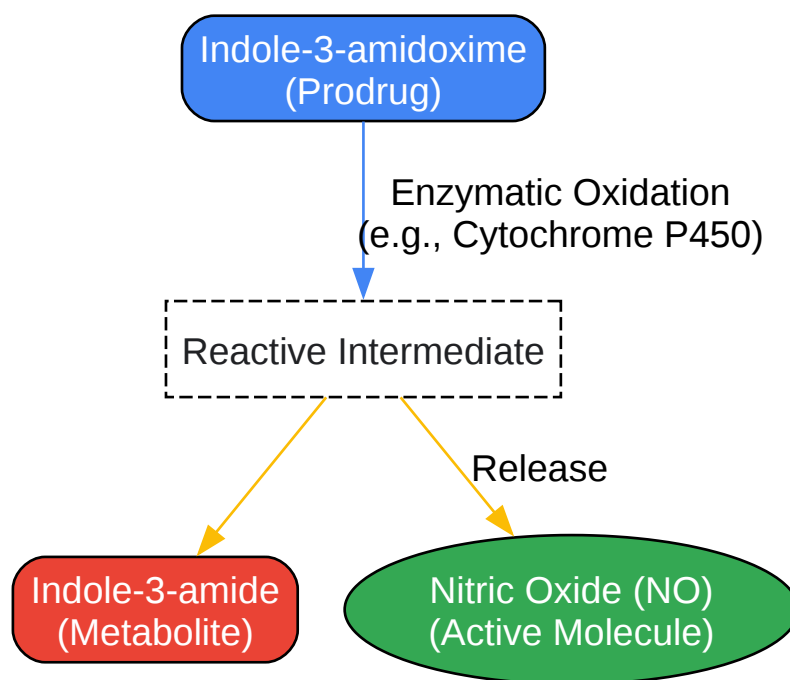
- ¹H-NMR (Proton Nuclear Magnetic Resonance): Used to confirm the chemical structure. For amidoxime indoles, characteristic peaks include the amine proton (-NH) of the indole ring (highly downfield, e.g., ~11.20 ppm), the hydroxyl proton (-OH) of the amidoxime group (~9.44 ppm), and the primary amine protons (-NH₂) of the amidoxime (~5.73 ppm).^[7]
- ¹³C-NMR (Carbon-13 Nuclear Magnetic Resonance): Provides further structural confirmation by identifying all unique carbon environments.
- FT-IR (Fourier-Transform Infrared Spectroscopy): Used to identify functional groups. Key vibrational peaks for a related compound, 6-amidinoindole (formed from the reduction of the amidoxime), include N-H stretching (~3428 cm⁻¹), C=N stretching (~1646 cm⁻¹), and C=C aromatic stretching (~1545 cm⁻¹).^[7]
- Mass Spectrometry (MS): Confirms the molecular weight of the compound. For instance, the related 6-amidinoindole shows a molecular ion peak [M+H]⁺ at m/z 160.0865.^[7]

Diagrams and Workflows

Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis and purification of **Indole-3-amidoxime** from its nitrile precursor.





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